

Stability and Storage of 3-Bromo-2-iodofuran: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-2-iodofuran

Cat. No.: B3280750

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for the highly reactive furan derivative, **3-Bromo-2-iodofuran**. Due to the limited availability of direct stability data for this specific compound, this document leverages information from closely related halogenated furans and published literature to infer best practices for its handling and storage. This guide is intended to provide researchers, scientists, and drug development professionals with the necessary information to ensure the integrity of **3-Bromo-2-iodofuran** in a laboratory setting.

Introduction

3-Bromo-2-iodofuran is a halogenated heterocyclic compound with potential applications in organic synthesis and medicinal chemistry. As with many polyhalogenated organic molecules, its stability is a critical factor that can influence experimental outcomes and the shelf-life of the material. This guide synthesizes available information to provide a detailed understanding of its stability profile and outlines recommended procedures for its storage and handling.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Bromo-2-iodofuran** is presented in Table 1. This data is essential for understanding the compound's general characteristics and

for predicting its behavior under various conditions.

Property	Value	Source
CAS Number	72167-52-3	Guidechem
Molecular Formula	C ₄ H ₂ BrIO	Guidechem
Molecular Weight	272.87 g/mol	Guidechem
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Boiling Point	Not available	-
Melting Point	Not available	-
Solubility	Not specified (likely soluble in organic solvents)	Inferred

Stability Profile

Direct quantitative stability data for **3-Bromo-2-iodofuran** is not readily available in published literature. However, a key study on the synthesis of this compound explicitly refers to it as an "unstable compound" and notes that attempted purification "resulted in decomposition"[\[1\]](#). This qualitative information strongly suggests that **3-Bromo-2-iodofuran** is inherently unstable and requires careful handling and storage to minimize degradation.

The instability of **3-Bromo-2-iodofuran** can be attributed to several factors inherent to its structure:

- **Weak Carbon-Iodine Bond:** The C-I bond is the weakest of the carbon-halogen bonds, making it susceptible to homolytic cleavage, particularly when exposed to light or heat. This can initiate radical degradation pathways.
- **Activated Furan Ring:** The furan ring is an electron-rich aromatic system that is prone to oxidation and electrophilic attack. The presence of halogen substituents can further influence its reactivity.

- **Potential for Peroxide Formation:** Similar to other ethers, furan and its derivatives can potentially form explosive peroxides upon exposure to air and light.

Due to the lack of specific data, the stability of **3-Bromo-2-iodofuran** is compared to its constituent halogenated furan analogs, 3-bromofuran and 2-iodofuran, in Table 2.

Compound	Key Stability and Hazard Information	Source
3-Bromofuran	Highly flammable liquid and vapor. May form explosive peroxides. Light sensitive.	Fisher Scientific[2], Sigma-Aldrich
2-Iodofuran	Flammable liquid and vapor. Harmful if swallowed. Causes skin irritation and serious eye damage.	PubChem[3]
3-Bromo-2-iodofuran	Described as an "unstable compound" that decomposes upon attempted purification.	Sci-Hub[1]

Based on this information, it is reasonable to conclude that **3-Bromo-2-iodofuran** is at least as, if not more, unstable than its monohalogenated counterparts. The presence of both bromine and iodine on the furan ring likely contributes to its increased reactivity and propensity for degradation.

Recommended Storage and Handling

Given the noted instability of **3-Bromo-2-iodofuran** and the properties of analogous compounds, the following storage and handling procedures are strongly recommended to preserve its integrity.

Storage Conditions

A summary of recommended storage conditions is provided in Table 3.

Parameter	Recommendation	Rationale
Temperature	-20°C (Freezer)	To minimize thermal decomposition and slow down potential degradation reactions. This is a standard recommendation for unstable organic compounds.
Atmosphere	Inert (Argon or Nitrogen)	To prevent oxidation and reaction with atmospheric moisture.
Light	Protect from light (Amber vial)	To prevent photolytic cleavage of the carbon-iodine bond.
Container	Tightly sealed, appropriate for flammable liquids	To prevent evaporation and exposure to air and moisture.

Handling Procedures

- Inert Atmosphere: All manipulations of **3-Bromo-2-iodofuran** should be carried out under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques) to prevent exposure to air and moisture.
- Avoid Heat: The compound should be kept cool and exposure to heat sources should be minimized.
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, lab coat, and chemical-resistant gloves, should be worn at all times.
- Ventilation: Work should be conducted in a well-ventilated area, such as a chemical fume hood.

Potential Degradation Pathways

While specific degradation pathways for **3-Bromo-2-iodofuran** have not been elucidated, a logical relationship for potential degradation can be proposed based on the known chemistry of halogenated furans and iodo-aromatic compounds.

Caption: Logical relationship of factors leading to the degradation of **3-Bromo-2-iodofuran**.

Experimental Protocol: Assessment of Stability (Hypothetical)

As no specific experimental protocols for assessing the stability of **3-Bromo-2-iodofuran** were found, a general workflow is proposed. This protocol is based on standard methods for evaluating the stability of chemical compounds.

Caption: A proposed experimental workflow for assessing the stability of **3-Bromo-2-iodofuran**.

Conclusion

3-Bromo-2-iodofuran is an unstable compound that requires stringent storage and handling conditions to maintain its chemical integrity. Based on available data for the compound and its analogs, storage at low temperatures (-20°C), under an inert atmosphere, and protected from light is crucial. Researchers and professionals in drug development should be aware of its inherent instability and take appropriate precautions during its use in chemical synthesis and other applications. Further experimental studies are warranted to quantitatively assess its stability and to fully characterize its degradation pathways.

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